

Application Notes and Protocols for Hpk1-IN-35 in Cell Culture Experiments

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Compound of Interest

Compound Name: Hpk1-IN-35

Cat. No.: B12390678

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Introduction

Hematopoietic Progenitor Kinase 1 (Hpk1), also known as Mitogen-activated protein kinase kinase kinase 1 (MAP4K1), is a critical negative regulator of immune cell activation.^{[1][2]} Predominantly expressed in hematopoietic cells, Hpk1 attenuates signaling downstream of the T-cell receptor (TCR) and B-cell receptor (BCR), thereby dampening immune responses.^{[3][4]} Inhibition of Hpk1 has emerged as a promising strategy in immuno-oncology to enhance anti-tumor immunity by augmenting the activation and effector functions of T-cells, B-cells, and dendritic cells (DCs).^{[5][6]}

Hpk1-IN-35 is a potent and selective small molecule inhibitor of Hpk1. This document provides detailed application notes and protocols for the preparation and use of **Hpk1-IN-35** in various cell culture experiments to probe its effects on immune cell signaling and function.

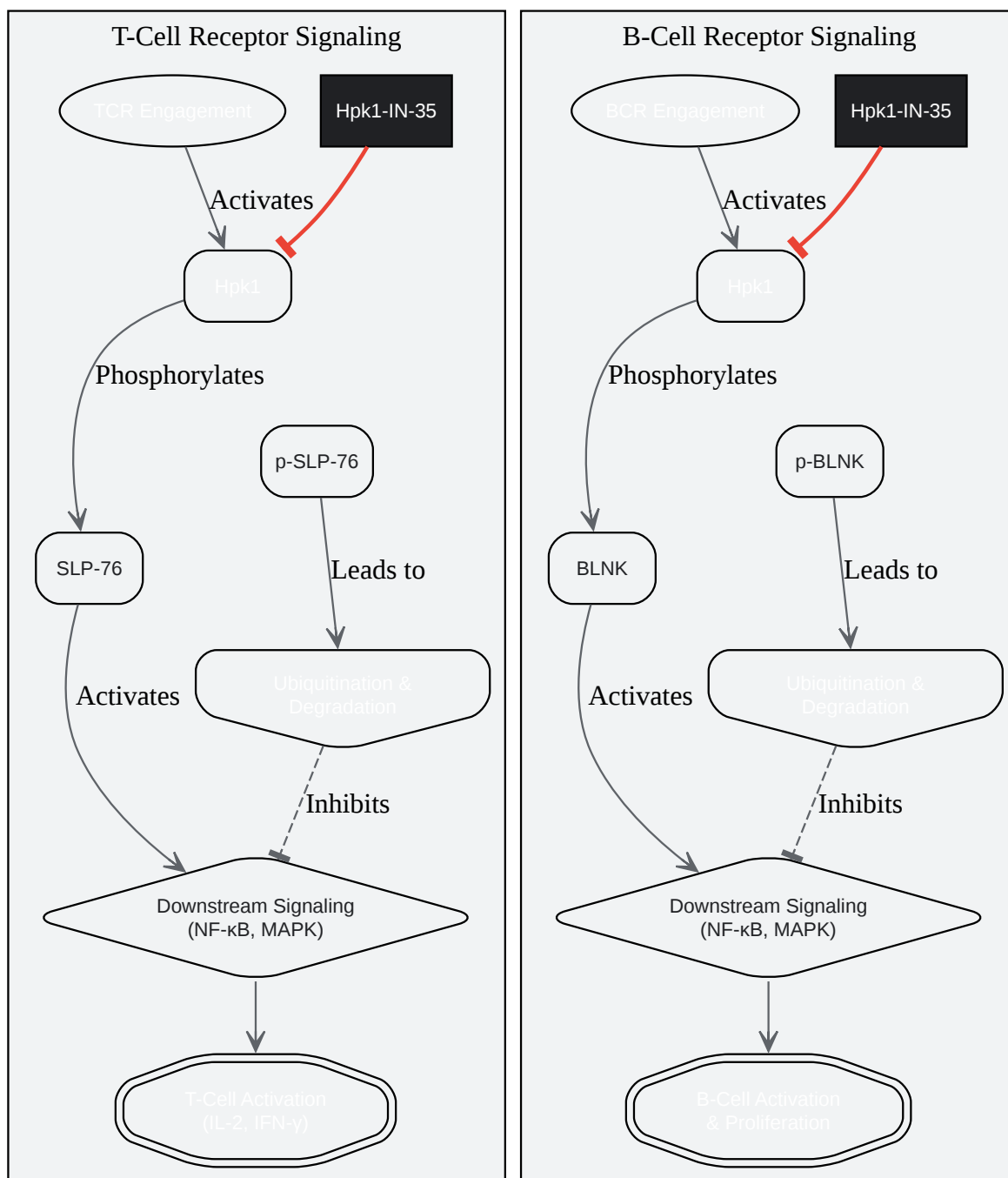
Hpk1-IN-35: Properties and Mechanism of Action

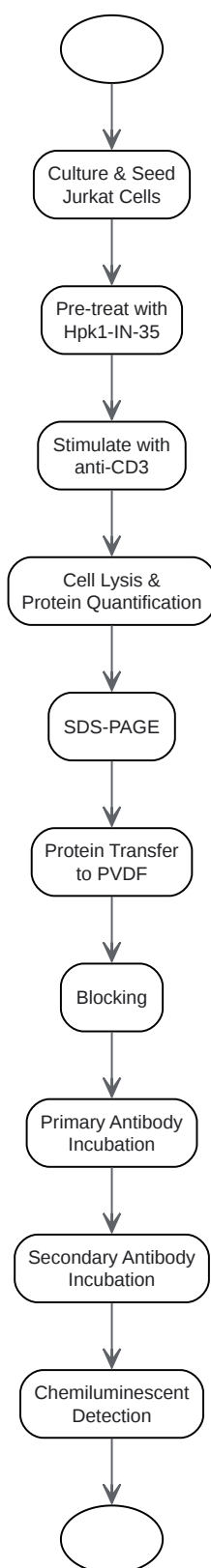
Hpk1-IN-35 is a 7H-Pyrrolo[2,3-d]pyrimidine derivative that potently and selectively inhibits the kinase activity of Hpk1.^{[7][8]}

| Property | Value | Reference |
|-------------------|---|---|
| IC50 | 3.5 nM | [7] [8] |
| Molecular Formula | C ₃₀ H ₃₂ N ₈ O ₃ S | [8] |
| Molecular Weight | 584.69 g/mol | [8] |
| Solubility | 10 mM in DMSO | |

Mechanism of Action: Upon TCR or BCR engagement, Hpk1 is activated and subsequently phosphorylates key adaptor proteins, such as SLP-76 in T-cells and BLNK in B-cells.[\[3\]](#) This phosphorylation leads to the recruitment of the 14-3-3 protein, resulting in the ubiquitination and degradation of SLP-76/BLNK and the attenuation of downstream signaling pathways, including the NF-κB and MAPK pathways. **Hpk1-IN-35**, by inhibiting the kinase activity of Hpk1, prevents the phosphorylation of these downstream targets, leading to sustained signaling, enhanced immune cell activation, proliferation, and cytokine production.[\[4\]](#)[\[7\]](#)[\[8\]](#)

Hpk1 Signaling Pathway





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